

NSC697923 stability in solution and long-term storage

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Compound of Interest

Compound Name: NSC697923
CAS No.: 343351-67-7
Cat. No.: B1680394

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Technical Support Center: NSC697923

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability, storage, and handling of **NSC697923**.

Frequently Asked Questions (FAQs)

Q1: How should I store **NSC697923** upon receipt?

A: **NSC697923** is typically shipped as a lyophilized powder at ambient temperature. Upon receipt, it is recommended to store the lyophilized powder at -20°C for long-term stability.^{[1][2]} Some suppliers suggest storage at +4°C for the solid form.^{[3][4]} For optimal stability, it is important to store it under desiccating and dark conditions as the product is reported to be light-sensitive.

Q2: What is the long-term stability of the lyophilized powder?

A: The lyophilized powder is stable for an extended period when stored correctly. Different suppliers provide slightly varying stability data, so it is always best to consult the product-

specific datasheet. Generally, it is stable for at least 24 months at -20°C^[1] or even up to 3 years at -20°C.^[5]

Q3: How do I prepare a stock solution of **NSC697923**?

A: To prepare a stock solution, reconstitute the lyophilized powder in a suitable solvent such as DMSO or ethanol.^{[1][3]} For example, to create a 10 mM stock solution, you can reconstitute 1 mg of the powder in 0.37 mL of DMSO.^[1] To aid dissolution, you can warm the tube at 37°C for 10 minutes or use an ultrasonic bath.^[6]

Q4: What is the solubility of **NSC697923** in common solvents?

A: **NSC697923** is soluble in DMSO and ethanol.^{[1][3]} Solubility can vary between suppliers, but it is generally soluble in DMSO at concentrations ranging from 25 mg/mL to 100 mM.^{[1][3]} In ethanol, its solubility is reported to be around 5 mg/mL to 25 mM, sometimes requiring gentle warming to fully dissolve.^{[1][3]} It is considered insoluble in water.^[5]

Q5: How should I store the stock solution and for how long is it stable?

A: Once in solution, it is recommended to aliquot the stock solution into single-use volumes to avoid multiple freeze-thaw cycles.^{[1][5]} The stock solution should be stored at -20°C or -80°C. Stability in solution varies by storage temperature and supplier recommendations:

- At -20°C, the solution is stable for at least 1 month.^{[1][2][5]}
- At -80°C, the solution can be stable for up to 1 year.^[5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitation in stock solution	The concentration exceeds the solubility limit in the chosen solvent.	Gently warm the solution to 37°C or use an ultrasonic bath to aid dissolution. ^[6] If precipitation persists, consider preparing a more dilute stock solution.
The stock solution has been stored for too long or subjected to multiple freeze-thaw cycles.	Prepare a fresh stock solution from lyophilized powder. Always aliquot stock solutions after preparation to minimize freeze-thaw cycles. ^{[1][5]}	
Loss of compound activity in experiments	Improper storage of the stock solution leading to degradation.	Ensure the stock solution is stored at the recommended temperature (-20°C or -80°C) and used within the specified stability period. ^{[1][2][5]} Avoid repeated freeze-thaw cycles. ^{[1][5]}
The compound is sensitive to light.	Protect the compound and its solutions from light during storage and experiments.	
Inconsistent experimental results	Inaccurate concentration of the stock solution.	Ensure the lyophilized powder was fully dissolved when preparing the stock solution. Use a molarity calculator for accurate preparations.
Degradation of the compound in the working solution.	Prepare fresh working solutions for each experiment from a frozen stock.	

Data Summary Tables

Table 1: **NSC697923** Storage and Stability

Form	Storage Temperature	Duration	Additional Notes
Lyophilized Powder	-20°C	24 months to 3 years[1][5]	Store desiccated and protected from light.[1]
+4°C	Short-term	As recommended by some suppliers.[3][4]	
Solution (in DMSO/Ethanol)	-20°C	1 month[1][2][5]	Aliquot to avoid freeze-thaw cycles.[1][5]
-80°C	1 year[5]	Aliquot to avoid freeze-thaw cycles.[5]	

Table 2: **NSC697923** Solubility

Solvent	Concentration
DMSO	25 mg/mL to 100 mM[1][3]
Ethanol	5 mg/mL to 25 mM (may require gentle warming)[1][3]
Water	Insoluble[5]

Experimental Protocols

Protocol 1: In Vitro Ubiquitination Assay to Test **NSC697923** Activity

This protocol is a general guideline for assessing the inhibitory effect of **NSC697923** on Ubc13-mediated ubiquitination.

Materials:

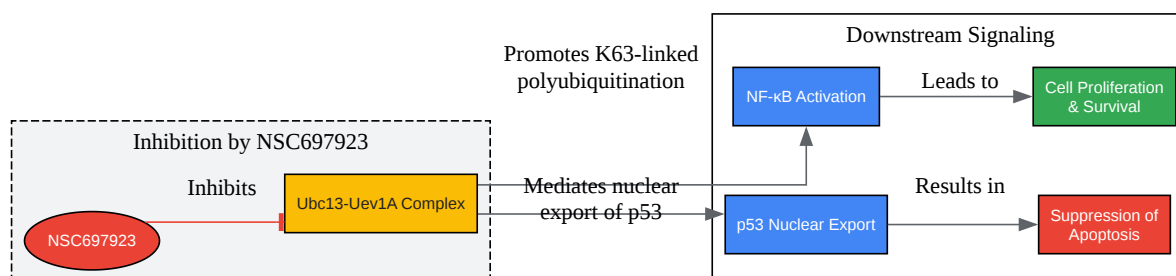
- Recombinant E1 activating enzyme
- Recombinant Ubc13 (UBE2N) and Uev1A

- Ubiquitin
- ATP
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.5, 5 mM MgCl₂, 2 mM ATP)[5]
- **NSC697923** stock solution (in DMSO)
- SDS-PAGE sample buffer
- Anti-Ubiquitin antibody for Western blot analysis

Procedure:

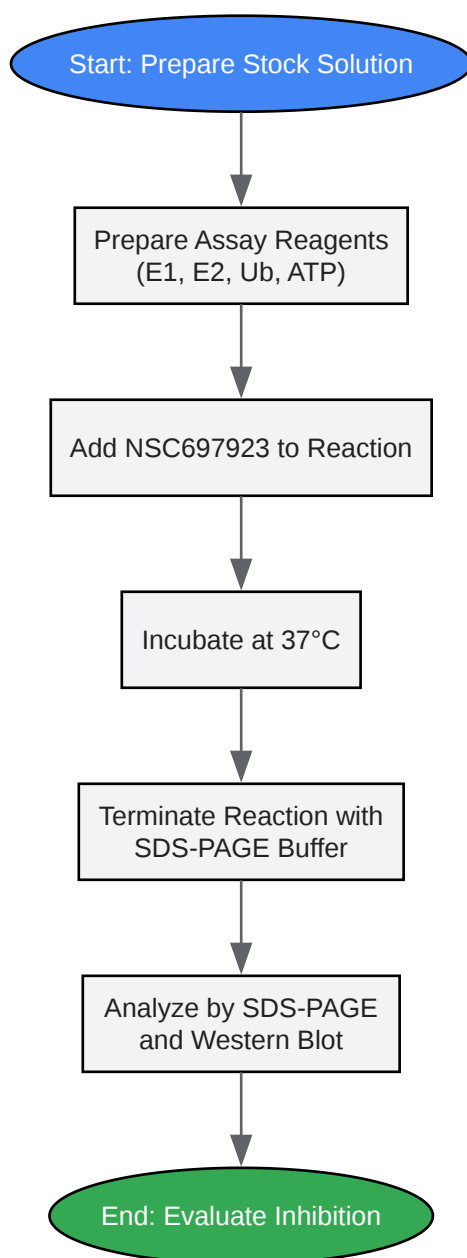
- Prepare the reaction mixture in the assay buffer containing E1 enzyme, Ubc13/Uev1A complex, and ubiquitin.
- Add **NSC697923** at the desired final concentrations to the reaction mixtures. Include a vehicle control (DMSO).
- Initiate the reaction by adding ATP.
- Incubate the reaction at 37°C for a specified time (e.g., 30-60 minutes).[5]
- Terminate the reaction by adding SDS-PAGE sample buffer.
- Analyze the reaction products by SDS-PAGE and Western blotting using an anti-ubiquitin antibody to detect the formation of polyubiquitin chains. A decrease in polyubiquitin chain formation in the presence of **NSC697923** indicates its inhibitory activity.

Visualizations



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Caption: Mechanism of **NSC697923** action on signaling pathways.



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Caption: In vitro ubiquitination assay workflow.

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References

- [1. NSC-697923 | Cell Signaling Technology \[cellsignal.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. NSC 697923 \(CAS 343351-67-7\): R&D Systems \[rndsystems.com\]](#)
- [4. NSC 697923 | CAS 343351-67-7 | NSC697923 | Tocris Bioscience \[tocris.com\]](#)
- [5. selleckchem.com \[selleckchem.com\]](#)
- [6. glpbio.com \[glpbio.com\]](#)
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